

Application Note: Quantification of Perphenazine Sulfoxide in Plasma using HPLC-UV

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Compound of Interest

Compound Name: Perphenazine sulfoxide

Cat. No.: B146852

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Introduction

Perphenazine is an antipsychotic medication primarily used to treat schizophrenia. Its major metabolite, **perphenazine sulfoxide**, is a critical analyte in pharmacokinetic and toxicological studies. Accurate quantification of **perphenazine sulfoxide** in plasma is essential for therapeutic drug monitoring and in drug development research. This application note details a robust and reliable High-Performance Liquid Chromatography (HPLC) method with UV detection for the determination of **perphenazine sulfoxide** in plasma samples.

Principle

This method utilizes a simple protein precipitation step for sample preparation, followed by reversed-phase HPLC separation and UV detection. The chromatographic conditions are optimized to ensure a clear separation of **perphenazine sulfoxide** from endogenous plasma components and the parent drug, perphenazine. Trifluoperazine is recommended as a suitable internal standard to ensure accuracy and precision.

Experimental Protocols

1. Materials and Reagents

- **Perphenazine Sulfoxide** reference standard^{[1][2]}

- Perphenazine reference standard
- Trifluoperazine hydrochloride (Internal Standard)[3]
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Ammonium acetate
- Formic acid
- Water (doubly distilled or HPLC grade)
- Human plasma (drug-free)

2. Instrumentation

- HPLC system with a UV detector
- Reversed-phase C18 column (e.g., 5 μ m, 125 mm x 4 mm)[4]
- Data acquisition and processing software
- Analytical balance
- Centrifuge
- Vortex mixer
- Pipettes

3. Preparation of Solutions

- Stock Solution of **Perphenazine Sulfoxide** (100 μ g/mL): Accurately weigh and dissolve 10 mg of **perphenazine sulfoxide** in 100 mL of methanol.
- Stock Solution of Internal Standard (Trifluoperazine, 100 μ g/mL): Accurately weigh and dissolve 10 mg of trifluoperazine hydrochloride in 100 mL of methanol.[3]

- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock solution with methanol to obtain concentrations ranging from 0.1 µg/mL to 10 µg/mL.
- Mobile Phase (85:15 Methanol:Ammonium Acetate Buffer): Prepare a 0.005 M ammonium acetate buffer. The mobile phase consists of a mixture of methanol and the ammonium acetate buffer in a ratio of 85:15 (v/v).^[5] Degas the mobile phase before use.

4. Sample Preparation (Protein Precipitation)

- Pipette 500 µL of plasma sample into a microcentrifuge tube.
- Add 50 µL of the internal standard working solution (e.g., 1 µg/mL Trifluoperazine).
- Add 1.5 mL of cold acetonitrile to precipitate the plasma proteins.^[6]
- Vortex the mixture for 1 minute.
- Centrifuge at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 200 µL of the mobile phase.
- Inject 20 µL into the HPLC system.

5. HPLC Conditions

Parameter	Value
Column	Reversed-phase C18, 5 µm, 125 mm x 4.0 mm[4]
Mobile Phase	Methanol : 0.005 M Ammonium Acetate (85:15, v/v)[5]
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Column Temperature	Ambient
Detection Wavelength	254 nm[5]
Internal Standard	Trifluoperazine[3]

Data Presentation

Table 1: Method Validation Parameters

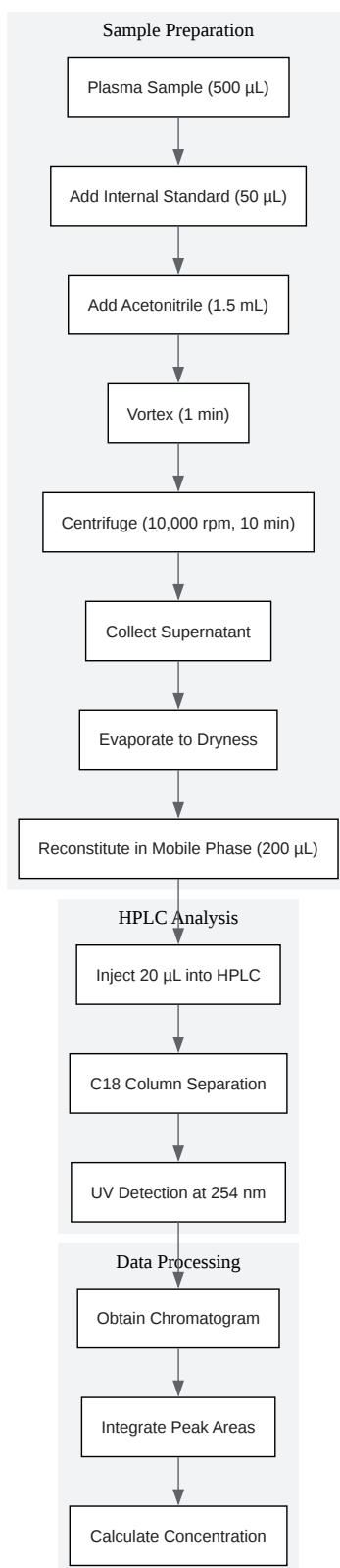
Parameter	Result
Linearity Range	0.05 - 5.0 µg/mL
Correlation Coefficient (r ²)	> 0.995
Limit of Quantification (LOQ)	0.5 ng/mL[4]
Intra-day Precision (%RSD)	< 10%
Inter-day Precision (%RSD)	< 15%
Recovery	> 85%

Table 2: Retention Times

Analyte	Approximate Retention Time (min)
Perphenazine Sulfoxide	3.0[3]
Perphenazine	4.6[3]
Trifluoperazine (IS)	6.0[3]

Note: Retention times are approximate and may vary depending on the specific column and system.

Visualization



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Caption: Experimental workflow for the quantification of **perphenazine sulfoxide** in plasma.

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References

- 1. Perphenazine sulfoxide United States Pharmacopeia (USP) Reference Standard | 10078-25-8 [sigmaaldrich.com]
- 2. Perphenazine sulfoxide Pharmaceutical Secondary Standard CRM [sigmaaldrich.com]
- 3. academic.oup.com [academic.oup.com]
- 4. researchgate.net [researchgate.net]
- 5. High-performance liquid chromatographic determination of perphenazine in plasma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Simultaneous UPLC-MS/MS assay for the detection of the traditional antipsychotics haloperidol, fluphenazine, perphenazine, and thiothixene in serum and plasma - PubMed [pubmed.ncbi.nlm.nih.gov]
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